comparison of Indapamide Sulfate reference standards suppliers

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Compound of Interest

Compound Name:	*rac Indapamide-N-(sulfonamido) Sulfate*
CAS No.:	*1219174-77-2*
Cat. No.:	*B601999*

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An In-Depth Comparative Guide to Indapamide Reference Standards for Pharmaceutical Analysis

In the landscape of pharmaceutical quality control and drug development, the integrity of analytical results is paramount. This integrity is anchored by the quality of the reference standards used. For a widely prescribed antihypertensive agent like Indapamide, ensuring the accuracy of assays and the purity of the final drug product is a matter of public health. This guide provides a comprehensive comparison of Indapamide reference standard suppliers, grounded in scientific principles and practical laboratory application. We will delve into the critical attributes of reference standards, compare the offerings from primary pharmacopoeias and commercial suppliers, and provide detailed protocols for in-house verification and application.

The Critical Role of a Reference Standard

Indapamide ($C_{16}H_{16}ClN_3O_3S$) is a thiazide-like diuretic used in the treatment of hypertension.[1][2] Its analysis, whether for bulk drug substance (API) or finished product, requires a highly

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pure and well-characterized reference standard. This standard serves as the benchmark against which production batches are measured. Using a substandard reference material can lead to inaccurate potency measurements, failure to detect critical impurities, and ultimately, risk to patient safety.

The ideal Indapamide reference standard is not merely "pure." It is a comprehensively characterized material with a detailed Certificate of Analysis (CoA) that specifies its identity, purity (assay), impurity profile, and the analytical methods used for its characterization.

The Gold Standard: Pharmacopoeial Suppliers

The major pharmacopoeias—United States Pharmacopeia (USP), European Pharmacopoeia (EP), and British Pharmacopoeia (BP)—provide primary reference standards. These are considered the "gold standard" as they are established by official regulatory bodies and are required for demonstrating compliance with pharmacopoeial monographs.

- United States Pharmacopeia (USP): The USP Indapamide RS is the official standard for use in tests and assays specified in the USP-NF monograph.[3][4] The monograph provides detailed analytical procedures for identification, assay, and impurity testing.[3]
- European Pharmacopoeia (EP): The EP Indapamide CRS (Chemical Reference Substance) is provided by the European Directorate for the Quality of Medicines & HealthCare (EDQM).[5][6] It is intended for use in the tests prescribed in the EP monograph for Indapamide.[7]
- British Pharmacopoeia (BP): The BP also provides an Indapamide reference standard for compliance with its monograph.[1]

These pharmacopoeial standards are rigorously tested and characterized by multiple laboratories. Their primary advantage is direct regulatory acceptance. However, they are often more expensive and may be supplied in smaller quantities, making them ideal for definitive testing but potentially costly for routine, high-volume analysis or early-stage development.

Comparison of Commercial Secondary Reference Standard Suppliers

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Secondary reference standards are produced by commercial suppliers and are qualified against primary pharmacopoeial standards. They offer a cost-effective and readily available alternative for routine analysis. The quality and documentation provided by these suppliers are the key differentiators.

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Supplier	Typical Purity (Assay)	Traceability	Impurity Profile Documentation	Key Differentiator
Sigma-Aldrich (Merck)	>98% (Often higher, specified on CoA)	USP, EP, BP	Provides standards for specific, named impurities (e.g., Impurity A, B).	Broad portfolio including pharmacopoeial standards and secondary standards. Strong documentation.
LGC Standards	Typically >99%	European Pharmacopoeia (Ph. Eur.)[8]	Offers a range of individual impurity standards.	Strong focus on pharmacopoeial standards and high-quality secondary standards.
Pharmaffiliates	Lot-specific, generally >99%	Pharmacopoeial (e.g., USP)	Specializes in impurity standards, offering a comprehensive list of related compounds.[9]	Extensive catalog of specific process and degradation impurities.
Simson Pharma	Lot-specific, CoA provided	Stated on CoA	Offers various impurities.	Provides a Certificate of Analysis with each compound.
BOC Sciences	Purity >95% for some impurities[10]	Characterized in-house	Offers a list of named impurities including glucuronide and sulfate forms.[10]	Provides a range of metabolites and impurities that may be difficult to find elsewhere.

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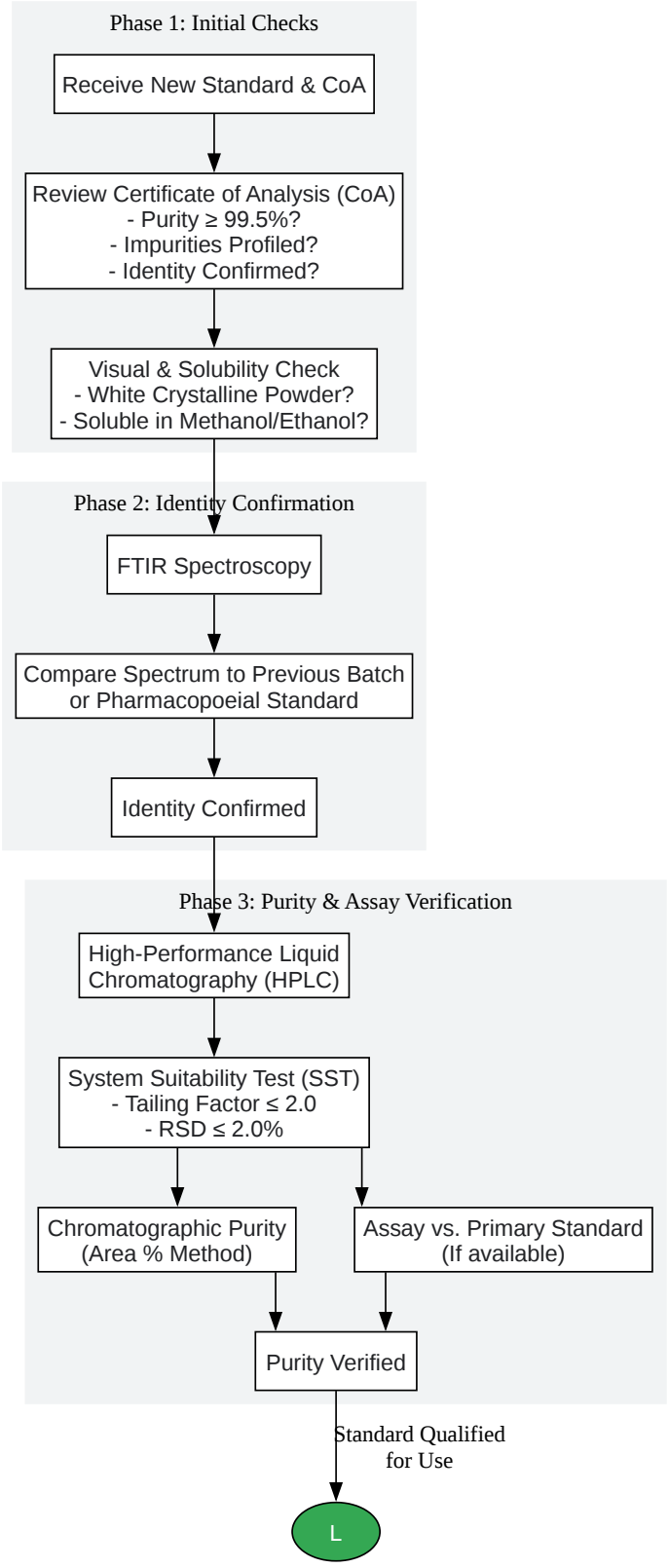
Expert Insight: The choice of supplier depends on the application. For final product release testing according to a specific pharmacopoeial monograph, the use of the corresponding primary standard (USP, EP) is often mandatory. For process development, method validation, and routine in-process controls, a well-characterized secondary standard from a reputable supplier like Sigma-Aldrich or LGC Standards is a reliable and cost-effective choice. For impurity identification and peak tracking, specialists like Pharmaffiliates are invaluable.

PART 1: A Self-Validating Protocol for In-House Qualification of an Indapamide Reference Standard

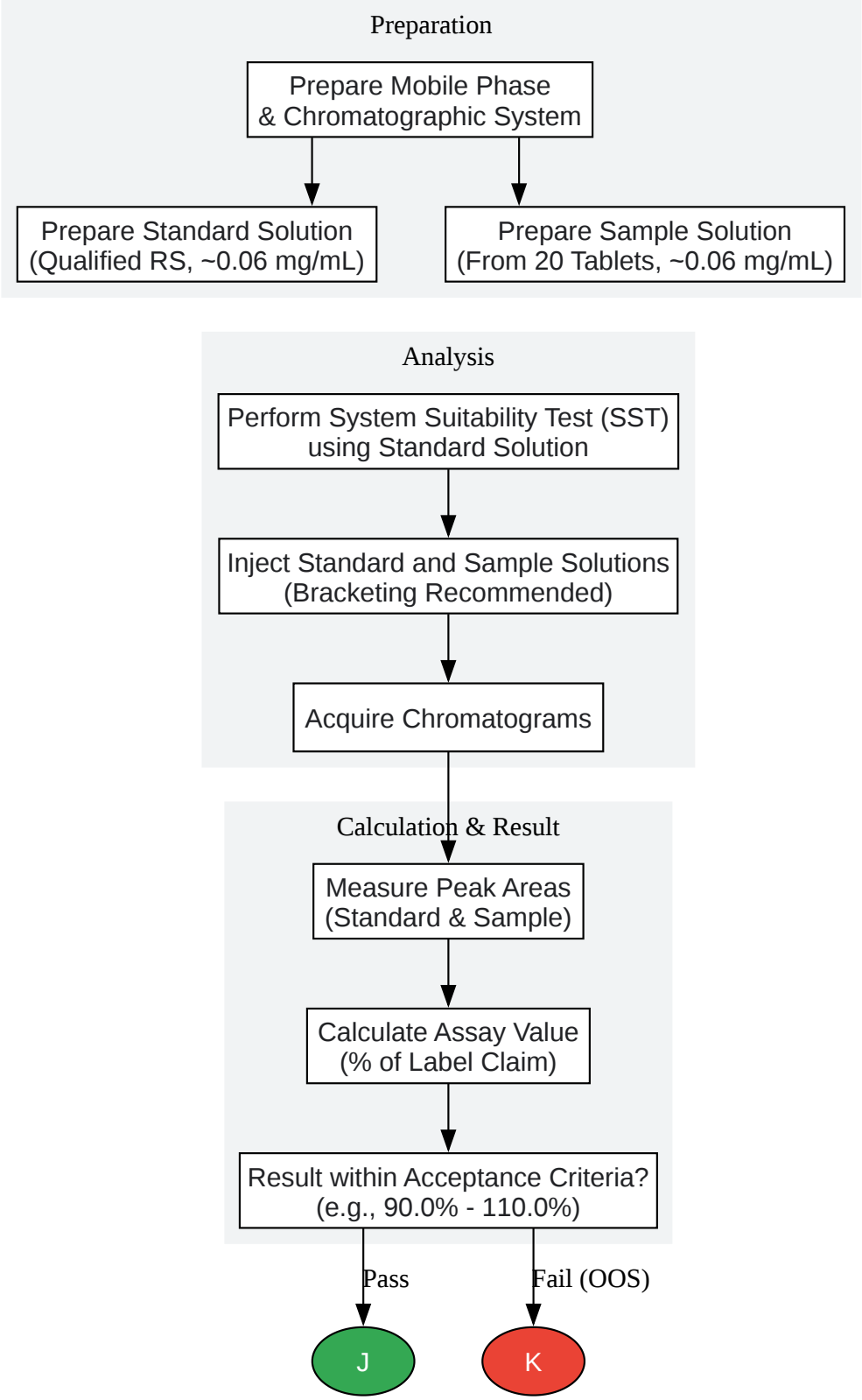
Trust in a reference standard is paramount. This protocol outlines a self-validating system for any laboratory to qualify a new batch of Indapamide reference standard, ensuring its suitability for its intended use.

Workflow for Reference Standard Qualification

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Sources

- 1. Indapamide | C16H16ClN3O3S | CID 3702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. uspbpep.com [uspbpep.com]
- 4. usp.org [usp.org]
- 5. Detailed view [crs.edqm.eu]
- 6. scientificlabs.ie [scientificlabs.ie]
- 7. scribd.com [scribd.com]
- 8. Indapamide CRS | CAS 26807-65-8 | LGC Standards [lgcstandards.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. bocsci.com [bocsci.com]
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